

Comprehensive Guide to the Analytical Characterization of 2,7-Dimethyl-2,7-octanediol

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Compound of Interest

Compound Name: 2,7-Dimethyl-2,7-octanediol

CAS No.: 19781-07-8

Cat. No.: B035074

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Abstract

This document provides a detailed guide for the analytical characterization of **2,7-Dimethyl-2,7-octanediol** (DMDO), a symmetrical tertiary diol with applications in materials science and organic synthesis.^[1] A multi-technique approach is essential for unambiguous structural confirmation, purity assessment, and impurity profiling. This guide outlines integrated workflows and detailed protocols for researchers, quality control analysts, and drug development professionals, emphasizing the rationale behind methodological choices to ensure data integrity and reproducibility. Key techniques covered include Gas Chromatography (GC), Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) Spectroscopy.

Introduction and Physicochemical Profile

2,7-Dimethyl-2,7-octanediol (CAS No: 19781-07-8) is a C₁₀ aliphatic diol characterized by two tertiary alcohol groups at positions 2 and 7 of an octane backbone.^{[1][2]} This structure imparts unique properties, such as its potential use as a plasticizer or a precursor in biodiesel

and polymer production.[1] Accurate and comprehensive characterization is the foundation of its application, ensuring product quality, safety, and performance.

A foundational understanding of its physical properties is critical for selecting and optimizing analytical methods.

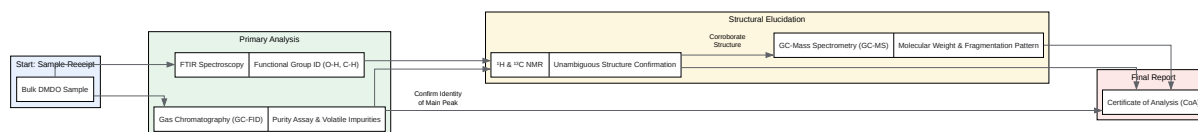
Table 1: Physicochemical Properties of **2,7-Dimethyl-2,7-octanediol**

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₂ O ₂	[2][3][4][5][6][7]
Molecular Weight	174.28 g/mol	[1][2][3][5][6][7]
Melting Point	77 °C	[8]
Boiling Point	140-150 °C (at 10 Torr)	[8]
Appearance	White solid	[9]
IUPAC Name	2,7-dimethyloctane-2,7-diol	[2]

The compound's volatility and the presence of active hydroxyl groups are primary considerations for chromatographic and spectroscopic analysis.

Integrated Analytical Workflow

No single technique can provide a complete profile of **2,7-Dimethyl-2,7-octanediol**. A logical, integrated workflow ensures all aspects of its identity, structure, and purity are addressed. The following workflow is recommended for a comprehensive characterization.



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Caption: Integrated workflow for the comprehensive characterization of **2,7-Dimethyl-2,7-octanediol**.

Chromatographic Techniques for Purity and Separation

Chromatography is the cornerstone for assessing the purity of DMDO and separating it from synthesis precursors, by-products, or degradants.

Gas Chromatography (GC)

Given its volatility, GC is the preferred method for purity analysis.^{[10][11]} The choice of column is critical due to the polar hydroxyl groups which can cause peak tailing on unsuitable stationary phases.

Expertise & Experience: While polar columns are often used for polar analytes, the two hydroxyl groups in diols can interact strongly, leading to poor peak shape.^[12] A non-polar or mid-polarity column often provides a better balance of retention and peak symmetry. A poly(dimethylsiloxane) phase, such as a DB-1 or Equity-1, minimizes strong hydrogen bonding interactions, reducing tailing.^[12] Alternatively, a specially treated polar phase like the SPB-1000, which has acidic functional groups, can effectively inhibit tailing for active analytes like diols.^[12]

Protocol: Purity Determination by GC-FID

- Instrumentation:
 - Gas Chromatograph equipped with a Flame Ionization Detector (FID).
 - Autosampler for precision and reproducibility.
- Sample Preparation:
 - Accurately weigh ~50 mg of **2,7-Dimethyl-2,7-octanediol** into a 10 mL volumetric flask.
 - Dissolve and dilute to volume with HPLC-grade Isopropanol or Acetone. Mix thoroughly.
 - Prepare a calibration curve using certified reference standards at concentrations spanning the expected sample concentration.
- GC Conditions:
 - Rationale: The selected parameters are designed to provide sufficient thermal energy to volatilize the analyte without causing on-column degradation, while ensuring good separation from potential impurities.

Parameter	Recommended Setting	Rationale
Column	Agilent DB-5 (30 m x 0.25 mm, 0.25 μ m) or similar 5% phenyl-methylpolysiloxane	Offers good thermal stability and selectivity for a range of polarities.
Carrier Gas	Helium or Hydrogen	Provides efficient separation.
Inlet Temperature	250 °C	Ensures rapid and complete vaporization of the sample.
Injection Volume	1 μ L	Prevents column overloading and maintains sharp peaks.
Split Ratio	50:1	Suitable for a high-concentration purity assay.
Oven Program	100 °C (hold 2 min), ramp to 280 °C at 15 °C/min, hold 5 min	Separates early-eluting solvents from the main analyte and later-eluting impurities.
Detector	FID at 300 °C	Universal detector for hydrocarbons, providing high sensitivity.

- Data Analysis:
 - Identify the **2,7-Dimethyl-2,7-octanediol** peak by comparing its retention time with that of a certified reference standard.
 - Calculate purity using the area percent method (assuming all impurities have a similar response factor) or against a calibration curve for quantitative accuracy.

Spectroscopic Techniques for Structural Elucidation

Spectroscopy provides irrefutable evidence of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural confirmation. The symmetry of the **2,7-Dimethyl-2,7-octanediol** molecule simplifies its spectra. Spectral data is available in public databases like SpectraBase.[\[2\]](#)[\[13\]](#)[\[14\]](#)

- ^1H NMR: Due to the molecule's symmetry, the proton spectrum is relatively simple.
 - A singlet for the 12 methyl protons (C1, C8, and the two methyls attached to C2 and C7).
 - Multiplets for the 8 methylene protons on the central chain (C3, C4, C5, C6).
 - A singlet for the 2 hydroxyl protons, which may be broad and its chemical shift can vary with concentration and solvent.
- ^{13}C NMR: The carbon spectrum will show distinct signals for the different carbon environments.
 - One signal for the four equivalent methyl carbons.
 - One signal for the two equivalent quaternary carbons (C2, C7) bearing the hydroxyl groups.
 - Signals for the methylene carbons in the chain.

Mass Spectrometry (MS)

When coupled with GC (GC-MS), mass spectrometry confirms the molecular weight and provides structural information through fragmentation patterns.[\[15\]](#) Alcohols typically fragment via alpha cleavage or dehydration.[\[16\]](#)

Expected Fragmentation:

- Molecular Ion (M^+): A peak at $m/z = 174$ should be observable, corresponding to the molecular weight.[\[3\]](#)[\[7\]](#)
- Alpha Cleavage: Cleavage of the C-C bond adjacent to the oxygen is a common pathway for alcohols.[\[16\]](#) This would result in the loss of a methyl group ($\text{CH}_3\cdot$) to form a stable oxonium ion, leading to a fragment at $m/z = 159$ ($174 - 15$).

- Dehydration: Loss of a water molecule (H_2O) is another characteristic fragmentation, resulting in a peak at $m/z = 156$ ($174 - 18$).[\[16\]](#)
- Further Fragmentation: A prominent peak is often observed at $m/z = 59$, corresponding to the $[\text{C}(\text{CH}_3)_2\text{OH}]^+$ fragment from cleavage of the C2-C3 bond.

Public databases like the NIST WebBook provide reference mass spectra for this compound.[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and effective technique for confirming the presence of key functional groups. The spectrum of **2,7-Dimethyl-2,7-octanediol** is dominated by features characteristic of an alcohol.

Protocol: Functional Group Identification by FTIR (KBr Pellet)

- Instrumentation:
 - FTIR Spectrometer with a deuterated triglycine sulfate (DTGS) detector.
- Sample Preparation:
 - Grind a small amount (~1-2 mg) of the solid **2,7-Dimethyl-2,7-octanediol** sample with ~100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
 - Press the mixture into a transparent pellet using a hydraulic press.
 - Rationale: KBr is transparent in the mid-IR region and provides a solid matrix for analyzing solid samples.
- Data Acquisition:
 - Collect a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and collect the sample spectrum.

- Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over the range of 4000-400 cm^{-1} .
- Data Interpretation:
 - Reference spectra are available from sources like the NIST Chemistry WebBook.[\[3\]](#)[\[4\]](#)

Table 2: Key FTIR Vibrational Frequencies for **2,7-Dimethyl-2,7-octanediol**

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3350 (broad)	O-H stretch	Alcohol (H-bonded)
2970-2860	C-H stretch	Alkane (CH_2 , CH_3)
~1375	C-H bend	gem-dimethyl group
~1150	C-O stretch	Tertiary Alcohol

Conclusion

The robust characterization of **2,7-Dimethyl-2,7-octanediol** requires an orthogonal set of analytical techniques. Gas chromatography provides reliable purity assessment, while the combination of NMR, MS, and FTIR spectroscopy delivers an unambiguous confirmation of its chemical structure and identity. The protocols and insights provided in this guide are designed to establish a foundation for consistent and reliable analysis in research, development, and quality control settings.

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